

Personal protective equipment for handling VU 0365114

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Compound of Interest

Compound Name: VU 0365114

Cat. No.: B590465

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Essential Safety and Handling Guide for VU 0365114

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **VU 0365114**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Compound Identification and Properties

Below is a summary of the key identification and physical properties of **VU 0365114**.

Property	Value
CAS Number	1208222-39-2
Molecular Formula	C ₂₂ H ₁₄ F ₃ NO ₃
Molecular Weight	397.35 g/mol
Storage Temperature	4°C

Source: GlpBio Safety Data Sheet[1], United States Biological

Hazard Assessment

According to the Safety Data Sheet provided by GlpBio, **VU 0365114** is not classified as a hazardous substance or mixture.[1] However, it is intended for research use only and should be

handled with care, following standard laboratory safety protocols.^[1]

Personal Protective Equipment (PPE)

Even with a non-hazardous classification, the use of appropriate Personal Protective Equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Recommended Equipment
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory	Not required under normal use with adequate ventilation.

Source: General laboratory safety guidelines.^[2]

Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential for maintaining the integrity of the compound and the safety of laboratory personnel.

Handling:

- **Ventilation:** Always handle **VU 0365114** in a well-ventilated area, preferably within a chemical fume hood.
- **Avoid Contact:** Take measures to prevent contact with eyes and skin, as well as inhalation of dust or aerosols.
- **Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- **Container:** Keep the container tightly sealed.

- Temperature: Store at 4°C for long-term stability.
- Location: Store in a dry, designated area away from incompatible materials.

First Aid Measures

In the event of accidental exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing and rinse the affected skin area thoroughly with soap and water. If irritation persists, seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.

Source: GlpBio Safety Data Sheet

Spill and Disposal Procedures

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material to contain the spill.

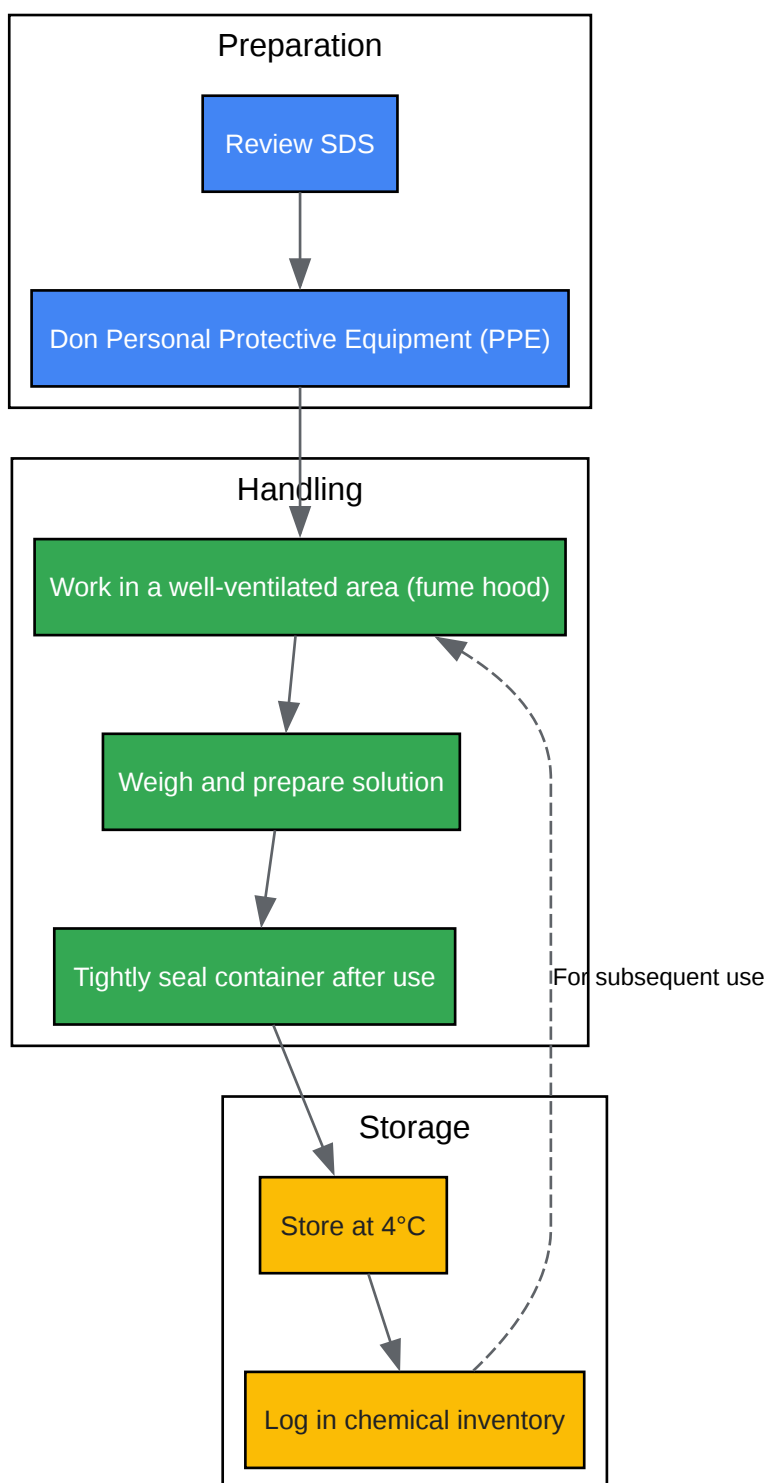
- **Clean:** Carefully sweep or scoop up the material and place it in a suitable, sealed container for disposal.
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.

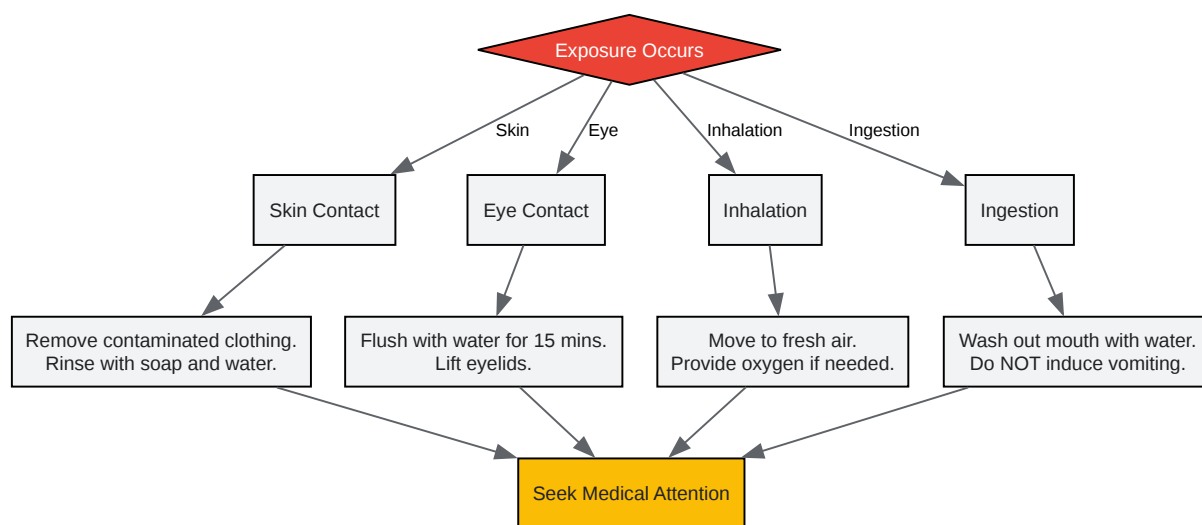
Disposal Plan: **VU 0365114** and its containers must be disposed of in accordance with all applicable local, state, and federal regulations.

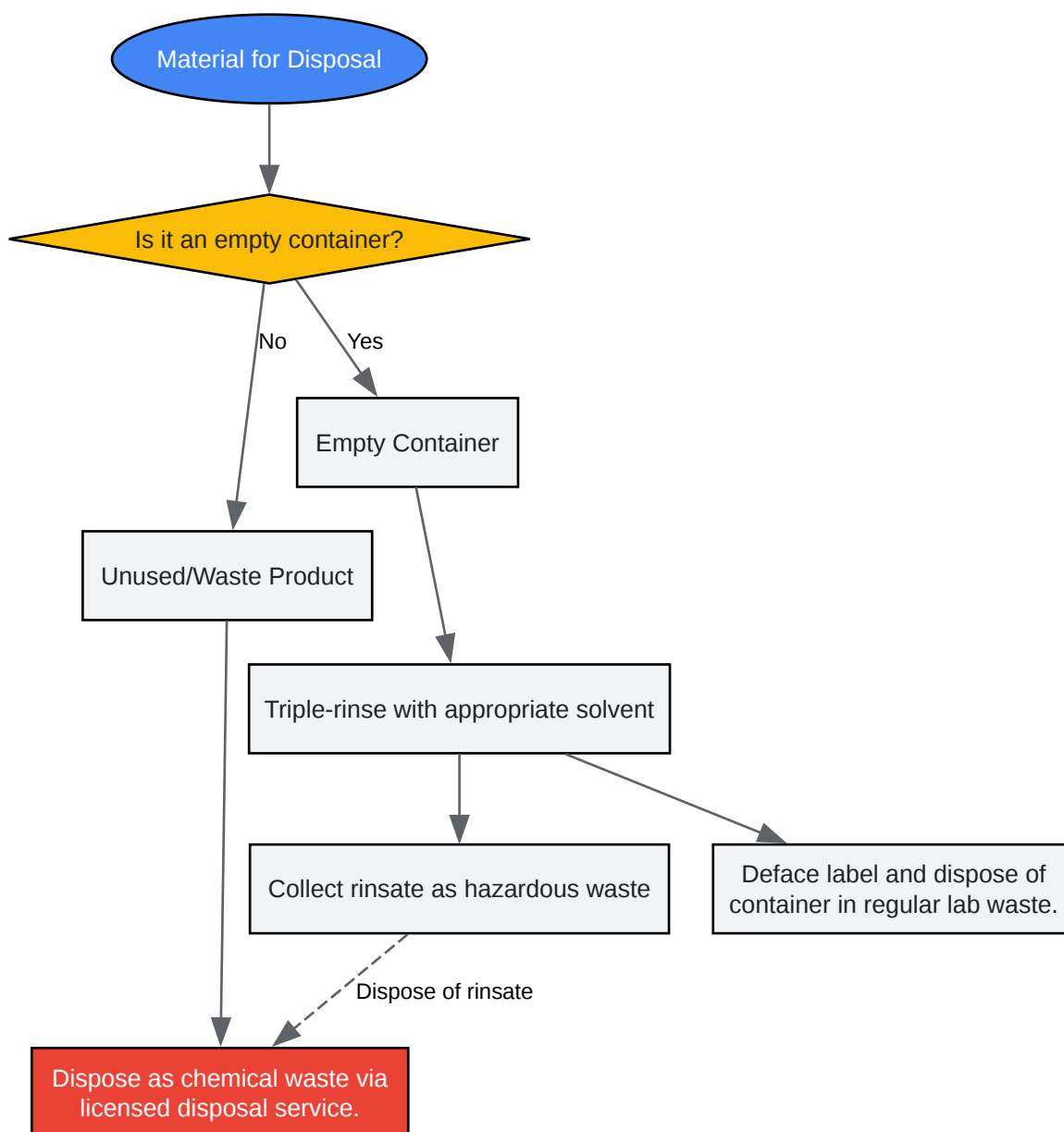
- **Unused Compound:** Dispose of as chemical waste through a licensed disposal company. Do not pour down the drain or discard in regular trash.
- **Empty Containers:** Triple-rinse the container with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. After rinsing, the container can be disposed of as regular laboratory waste, with the label defaced.

Visual Workflow Guides

The following diagrams illustrate the key workflows for handling and responding to incidents involving **VU 0365114**.







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References

- 1. file.glpbio.com [file.glpbio.com]

- 2. Personal Protective Equipment - Overview | Occupational Safety and Health Administration [osha.gov]
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